

Solvent Blue 35: A Technical Guide to its Application in Polymer Science

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Compound of Interest

Compound Name: Solvent blue 35

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Introduction

Solvent Blue 35, also known by its Colour Index name C.I. 61554 and CAS number 17354-14-2, is a synthetic anthraquinone dye characterized by its vibrant greenish-blue hue.^{[1][2]} Its primary application lies in the coloration of a wide array of polymers, where it is valued for its excellent heat stability, light fastness, and migration resistance.^{[3][4][5]} This technical guide provides an in-depth overview of the properties, applications, and experimental considerations for utilizing **Solvent Blue 35** in polymer science, with a focus on quantitative data and established protocols.

Core Properties of Solvent Blue 35

Solvent Blue 35 is a dark blue powder that is insoluble in water but exhibits good solubility in various organic solvents. This solubility profile is critical for its incorporation into polymer matrices.

Physicochemical Properties

A summary of the key physicochemical properties of **Solvent Blue 35** is presented in Table 1. These values are critical for determining the processing conditions when incorporating the dye into polymers.

Property	Value	Unit
Molecular Formula	C22H26N2O2	
Molecular Weight	350.45	g/mol
Melting Point	120 - 121	°C
Density	0.66 - 1.66	g/cm ³
Heat Resistance	260 - 300	°C
Light Fastness (in PS)	7-8	(Blue Wool Scale)

Data compiled from multiple sources.

Solubility

The solubility of **Solvent Blue 35** in various organic solvents at 20°C is detailed in Table 2. This information is crucial for selecting appropriate solvents for masterbatch preparation or other incorporation methods.

Solvent	Solubility	Unit
Acetone	13.6	g/L
Butyl Acetate	22.3	g/L
Methylbenzene	86.3	g/L
Dichloromethane	171.3	g/L
Ethyl Alcohol	2.6	g/L

Data from various technical datasheets.

Applications in Polymer Science

Solvent Blue 35 is widely used for coloring a variety of plastics due to its compatibility and performance characteristics. It is particularly suitable for engineering plastics that require high processing temperatures.

Polymer Compatibility

Solvent Blue 35 is compatible with a broad range of thermoplastic polymers. Its suitability for various plastics is summarized in Table 3.

Polymer	Compatibility
Polystyrene (PS)	Superior
High Impact Polystyrene (HIPS)	Applicable
Acrylonitrile Butadiene Styrene (ABS)	Applicable
Polycarbonate (PC)	Applicable
Polymethyl Methacrylate (PMMA)	Applicable
Styrene-Acrylonitrile (SAN)	Applicable
Acrylonitrile Styrene Acrylate (AS)	Applicable
Polyethylene Terephthalate (PET)	Applicable (with some restrictions)
Rigid Polyvinyl Chloride (RPVC)	Applicable
Polyamide 6 (PA6)	Not Recommended

Compatibility ratings are based on manufacturer recommendations.

Experimental Protocols

The successful incorporation and performance of **Solvent Blue 35** in a polymer matrix are highly dependent on the experimental methodology. The following sections detail key experimental protocols.

Incorporation into Polymers: The Masterbatch Method

The most common method for introducing **Solvent Blue 35** into a polymer is through a masterbatch. A masterbatch is a concentrated mixture of the dye encapsulated within a carrier polymer. This method ensures uniform dispersion and clean handling.

Materials:

- **Solvent Blue 35** powder
- Carrier polymer (e.g., polyethylene, polystyrene) compatible with the final polymer
- Dispersing agent (optional)
- Twin-screw extruder
- High-speed mixer
- Pelletizer

Protocol:

- **Pre-mixing:** In a high-speed mixer, blend the **Solvent Blue 35** powder with the carrier polymer pellets and any dispersing agents. The loading of the dye in the masterbatch is typically between 20% and 40%.
- **Extrusion:** Feed the pre-mixed material into a twin-screw extruder. The extruder melts, mixes, and disperses the dye within the carrier polymer. The processing temperature should be set above the melting point of the carrier polymer but below the degradation temperature of the dye.
- **Pelletizing:** The extruded strands are cooled in a water bath and then cut into pellets using a pelletizer. These masterbatch pellets can then be easily blended with the virgin polymer for the final product manufacturing.

Quality Control and Performance Testing

To ensure the desired color and performance of the final plastic product, several quality control tests should be performed.

1. Light Fastness Testing

- **Objective:** To determine the resistance of the colored polymer to fading when exposed to light.

- Standard: ISO 105-B02 is a common standard for testing the light fastness of textiles and plastics.
- Methodology:
 - Prepare test specimens of the polymer colored with a specific concentration of **Solvent Blue 35**.
 - Expose the specimens to a xenon arc lamp, which simulates natural sunlight, under controlled conditions of temperature and humidity.
 - Simultaneously expose a set of Blue Wool standards (a series of blue wool cloths with known light fastness) to the same light source.
 - Periodically compare the fading of the test specimen to the fading of the Blue Wool standards.
 - The light fastness rating is the number of the Blue Wool standard that shows a similar degree of fading as the test specimen.

2. Heat Resistance Testing

- Objective: To evaluate the thermal stability of the colored polymer.
- Standard: ASTM D648 - Standard Test Method for Deflection Temperature of Plastics Under Flexural Load (HDT).
- Methodology:
 - Mold a rectangular test bar of the polymer containing **Solvent Blue 35**.
 - Place the test bar in the testing apparatus, supported at both ends.
 - Apply a specified load to the center of the bar.
 - Immerse the loaded bar in a controlled temperature bath and increase the temperature at a constant rate.

- The heat deflection temperature is the temperature at which the bar deflects by a specified amount.

3. Migration Resistance Testing

- Objective: To assess the tendency of the dye to migrate from the polymer to the surface or into a contacting material.
- Methodology:
 - Prepare a sample of the colored polymer.
 - Place the sample in contact with an uncolored material (e.g., white PVC or paper) under specified conditions of temperature, pressure, and time (e.g., 60°C and 95% relative humidity for 24 hours).
 - After the test period, visually inspect the uncolored material for any signs of color transfer.

Visualizations

Polymer Coloration and Quality Control Workflow

The following diagram illustrates the general workflow for incorporating **Solvent Blue 35** into a polymer and performing subsequent quality control checks.



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Caption: Workflow for polymer coloration with **Solvent Blue 35** and subsequent quality control.

Conclusion

Solvent Blue 35 is a versatile and high-performance colorant for a wide range of polymers. Its excellent thermal stability, light fastness, and good solubility in organic solvents make it a preferred choice for demanding applications in the plastics industry. By following standardized experimental protocols for incorporation and quality control, researchers and manufacturers can ensure consistent and reliable coloration of their polymer products. The quantitative data provided in this guide serves as a valuable resource for material selection and process optimization.

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